

Technical Hazard & Toxicity Guide: 2-Fluoro-5-iodonitrobenzene

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Compound of Interest

Compound Name: 2-Fluoro-5-iodonitrobenzene

CAS No.: 364-75-0

Cat. No.: B1590883

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Executive Summary & Chemical Identity

2-Fluoro-5-iodonitrobenzene is a high-value intermediate used primarily in the synthesis of pharmaceutical pharmacophores via Nucleophilic Aromatic Substitution (S_NAr) and Palladium-catalyzed cross-coupling (Suzuki/Sonogashira).

While often categorized generically as an "Irritant" in preliminary vendor data, its structural motifs—specifically the labile ortho-fluorine and the nitro group—dictate a more severe toxicological profile closer to potent sensitizers and methemoglobin-forming agents.

Chemical Identifiers

Parameter	Detail
Chemical Name	2-Fluoro-5-iodonitrobenzene
Common Synonyms	1-Fluoro-4-iodo-2-nitrobenzene; 4-Iodo-2-nitrofluorobenzene
CAS Number	364-75-0(Note: CAS 3819-06-5 appears to be erroneous or non-standard; this guide focuses on the verified structure 364-75-0)
Molecular Formula	C ₆ H ₃ FINO ₂
Molecular Weight	267.00 g/mol
Physical State	Solid (Pale yellow crystalline powder)
Melting Point	34–38 °C (Low-melting solid; liquefies easily)

Physicochemical Reactivity & Hazard Mechanisms

To understand the toxicity of this molecule, one must understand its reactivity. It is designed to be reactive, which is precisely what makes it hazardous to biological systems.

A. The SNAr Hazard (Sensitization)

The fluorine atom at the C2 position is highly activated by the electron-withdrawing nitro group at the ortho position.

- **Chemical Utility:** Allows facile displacement by amines or alkoxides to form drug scaffolds.
- **Biological Hazard:** This same reactivity allows the molecule to act as a hapten. It undergoes SNAr reactions with nucleophilic residues (cysteine thiols, lysine amines) on skin proteins. This protein binding is the molecular initiating event for Allergic Contact Dermatitis (ACD).
- **Risk Level:** High.^[1] Structurally analogous compounds (e.g., 2,4-Dinitrofluorobenzene) are standard experimental sensitizers.

B. The Nitro-Reductive Hazard (Methemoglobinemia)

Like many nitroaromatics, **2-Fluoro-5-iodonitrobenzene** can undergo metabolic reduction in the liver.

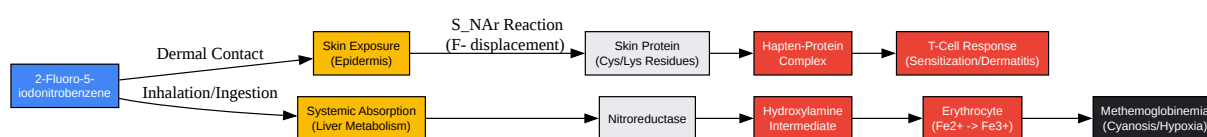
- Pathway: Nitro (-NO₂)

Nitroso (-NO)

Hydroxylamine (-NHOH).

- Toxicity: The hydroxylamine metabolite enters erythrocytes and participates in a redox cycle, oxidizing Ferrous iron (Fe²⁺) in hemoglobin to Ferric iron (Fe³⁺), forming Methemoglobin.
- Consequence: Methemoglobin cannot bind oxygen, leading to functional anemia and cellular hypoxia.[2][3]

Visualization: Toxicity Pathways



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Caption: Dual-pathway toxicity mechanism showing haptenization via fluoride displacement (top) and methemoglobin formation via nitro-reduction (bottom).

Toxicological Profile & GHS Classification

Based on structural alerts and surrogate data from fluoronitrobenzenes.

Hazard Class	GHS Category	Hazard Statement	Mechanism/Notes
Acute Toxicity (Oral)	Cat 3 or 4	H301/H302: Toxic/Harmful if swallowed	Rapid absorption; metabolic activation.
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation	Direct cytotoxic effect of the labile fluoride.
Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation	Mucous membrane necrotizing agent.
Skin Sensitization	Cat 1A/1B	H317: May cause allergic skin reaction	Critical Hazard. High potency sensitizer due to SNAr reactivity.
STOT - Repeated	Cat 2	H373: Damage to blood system	Risk of cumulative methemoglobinemia and anemia.

Symptoms of Overexposure:

- Immediate: Burning sensation in eyes/skin, yellow staining of skin (xanthoproteic reaction).
- Delayed (1-4 hours): Cyanosis (blue lips/fingernails), headache, dizziness, fatigue, chocolate-brown blood (Methemoglobinemia).

Occupational Hygiene & Experimental Protocols

A. Engineering Controls

- Primary Barrier: All weighing and transfer operations must be performed inside a certified chemical fume hood.
- Static Control: Use anti-static weighing boats. The powder may be electrostatic; prevent dispersion.
- Low Melting Point Hazard: The melting point (34-38 °C) is near physiological temperature. Handling bottles with warm hands may cause the solid to liquefy, increasing the risk of spill

or permeation through gloves. Handle containers by the neck or use tongs/secondary containment.

B. Personal Protective Equipment (PPE)

- **Gloves:** Nitrile (0.11 mm) is generally sufficient for incidental splash, but Double Gloving (Nitrile over Laminate/Silver Shield) is required for prolonged handling or synthesis scale-up due to the high permeation potential of nitroaromatics.
- **Respiratory:** If fume hood work is not feasible (e.g., equipment maintenance), use a full-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges (to capture potential HF/NO_x decomposition products).

C. Decontamination & Waste Protocol

Because the molecule is reactive toward nucleophiles, we can use this chemically to neutralize spills.

Neutralization Solution: 10% Sodium Carbonate (

) or 5% Sodium Hydroxide (

) mixed with a surfactant.

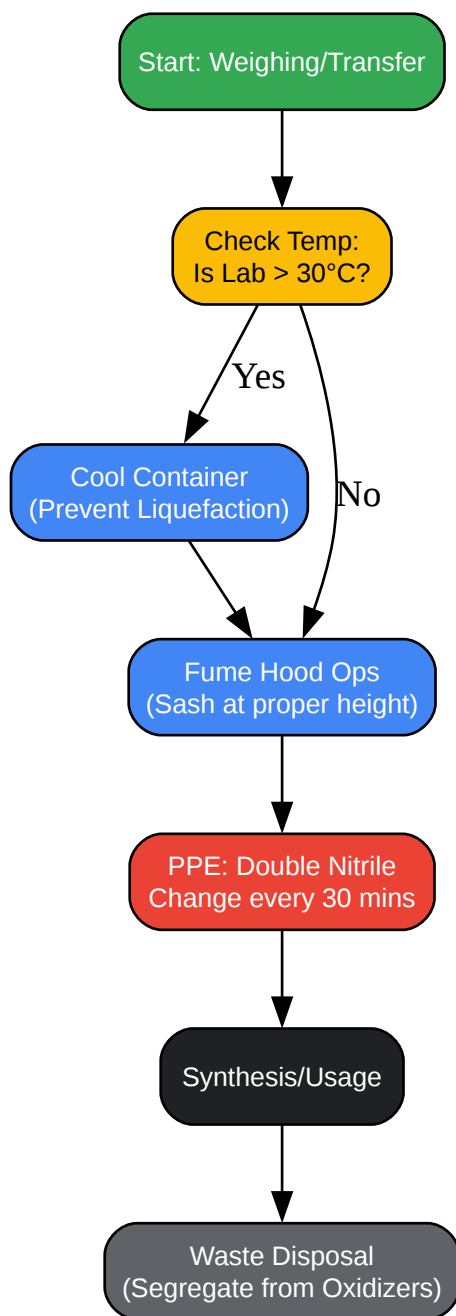
- **Rationale:** Hydroxide ions () will displace the fluoride and/or hydrolyze the nitro group, rendering the molecule water-soluble and less volatile.

Step-by-Step Spill Cleanup:

- Evacuate the immediate area if dust is airborne.
- Don PPE (Double gloves, goggles, lab coat).
- Cover the spill with a pad dampened with the Neutralization Solution. Do not sweep dry powder (dust risk).
- Wait 15 minutes for hydrolysis to occur.

- Collect waste into a container labeled "Hazardous Waste: Toxic Organic Solid."

Visualization: Safe Handling Workflow



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Caption: Operational workflow emphasizing temperature control to prevent liquefaction and strict PPE adherence.

Emergency Response

First Aid

- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen. Alert medical personnel to potential Methemoglobinemia.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol (may enhance absorption). Discard contaminated leather goods (shoes/watch bands) as they cannot be decontaminated.
- Eye Contact: Rinse with water for 15 minutes, lifting eyelids. Consult an ophthalmologist.
- Ingestion: Rinse mouth. Do NOT induce vomiting.

Medical Note to Physician

Treat as a Nitrobenzene analog.

- Monitor Methemoglobin (MetHb) levels.^[4] Pulse oximetry () may be inaccurate (often reads ~85% regardless of true saturation). Co-oximetry is required.
- Antidote: Methylene Blue (1-2 mg/kg IV) is indicated if MetHb > 20-30% or if the patient is symptomatic.

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